

2-Amino-6-chloropyridine safety, handling, and storage guidelines

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Compound of Interest

Compound Name: 2-Amino-6-chloropyridine

Cat. No.: B103851

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An In-depth Technical Guide to the Safe Handling, Storage, and Use of **2-Amino-6-chloropyridine**

This guide is intended for researchers, scientists, and drug development professionals, providing comprehensive safety, handling, and storage information for **2-Amino-6-chloropyridine**.

Chemical and Physical Properties

2-Amino-6-chloropyridine is a solid organic compound commonly used as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] A summary of its key physical and chemical properties is presented below.

Property	Value	Reference(s)
CAS Number	45644-21-1	[2]
Molecular Formula	C ₅ H ₅ ClN ₂	[2]
Molecular Weight	128.56 g/mol	[2]
Appearance	White to light yellow or cream crystalline powder	[3][4]
Melting Point	69-73.5 °C	[4][5]
Boiling Point	255.7 ± 20.0 °C (Predicted)	[5]
Solubility	Poorly soluble in water; soluble in polar organic solvents.	[1]
Log Kow	0.17 (Estimated)	[4]

Toxicological Data and Exposure Limits

2-Amino-6-chloropyridine is classified as harmful if swallowed and causes skin and serious eye irritation.[4] It may also cause respiratory irritation.[4]

Metric	Value	Species	Reference(s)
LD ₅₀ (Oral)	680 mg/kg	Mouse/Rat	[4][5]
OSHA PEL	Not Established	N/A	[4]
ACGIH TLV	Not Established	N/A	[4]
NIOSH REL	Not Established	N/A	[4]

GHS Hazard Information

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following hazard information for **2-Amino-6-chloropyridine**:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure	3	H335: May cause respiratory irritation

GHS Pictogram:

- GHS07: Exclamation Mark[\[4\]](#)

Signal Word: Warning[\[4\]](#)

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the Safety Data Sheet for this compound. Key statements include:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[\[4\]](#)
- P264: Wash hands thoroughly after handling.[\[4\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[4\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[4\]](#)
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[\[4\]](#)
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[\[4\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[4\]](#)

Experimental Protocols

Protocol for Safe Handling and Use in a Laboratory Setting

This protocol outlines the necessary steps for safely handling **2-Amino-6-chloropyridine** during a typical laboratory reaction.

1. Engineering Controls and Personal Protective Equipment (PPE) Verification:

- Ensure a certified chemical fume hood is operational.[6] All handling of the solid and its solutions should occur within the fume hood.[6]
- An emergency eyewash station and safety shower must be accessible within the immediate work area.[7]
- Verify the availability of appropriate PPE:
- Eye Protection: Chemical safety goggles or a face shield.[4]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene).[8]
- Body Protection: A lab coat, fully buttoned, with closed-toe shoes and long pants.[6]
- Respiratory Protection: For operations with a high potential for aerosolization, a NIOSH-approved respirator may be necessary.[4]

2. Weighing and Dispensing:

- Perform all weighing operations within the chemical fume hood or a ventilated balance enclosure.
- Use a spatula to transfer the solid. Avoid creating dust.
- Close the container tightly immediately after dispensing.

3. Reaction Setup and Execution:

- Set up the reaction apparatus within the chemical fume hood.
- If dissolving the compound, add the solvent to the solid slowly to avoid splashing.
- Maintain the reaction under an inert atmosphere if required by the specific chemical transformation.
- Keep the fume hood sash at the lowest practical height.

4. Post-Reaction Work-up and Purification:

- Quench the reaction carefully, especially if exothermic.

- Perform all extractions and solvent removal steps within the fume hood.
- For purification via column chromatography, ensure the column is set up and run within the fume hood.

5. Waste Disposal:

- Collect all waste containing **2-Amino-6-chloropyridine** in a designated, properly labeled hazardous waste container.^[9]
- The container should be sealed and stored in a well-ventilated area away from incompatible materials.^[7]

Protocol for Emergency Response to a Spill

This protocol provides a step-by-step guide for managing a spill of **2-Amino-6-chloropyridine**.

1. Immediate Actions:

- Alert all personnel in the immediate vicinity of the spill.
- If the spill is large or involves volatile substances, evacuate the area and notify the appropriate emergency response team.

2. Personal Protection:

- Don the appropriate PPE as outlined in section 4.1 before attempting to clean the spill.

3. Spill Containment:

- For a solid spill, gently cover it with a damp paper towel to avoid raising dust.
- For a solution spill, create a dike around the spill using an inert absorbent material such as vermiculite or sand.^[9]

4. Clean-up:

- Carefully sweep the solid material or the absorbent material containing the spilled solution into a designated hazardous waste container.
- Avoid creating dust during the clean-up process.
- Decontaminate the spill area with a suitable solvent, followed by soap and water.

5. Waste Disposal:

- Seal the waste container and label it clearly with the contents and hazard information.
- Dispose of the waste through the institution's hazardous waste management program.

Storage and Incompatibility

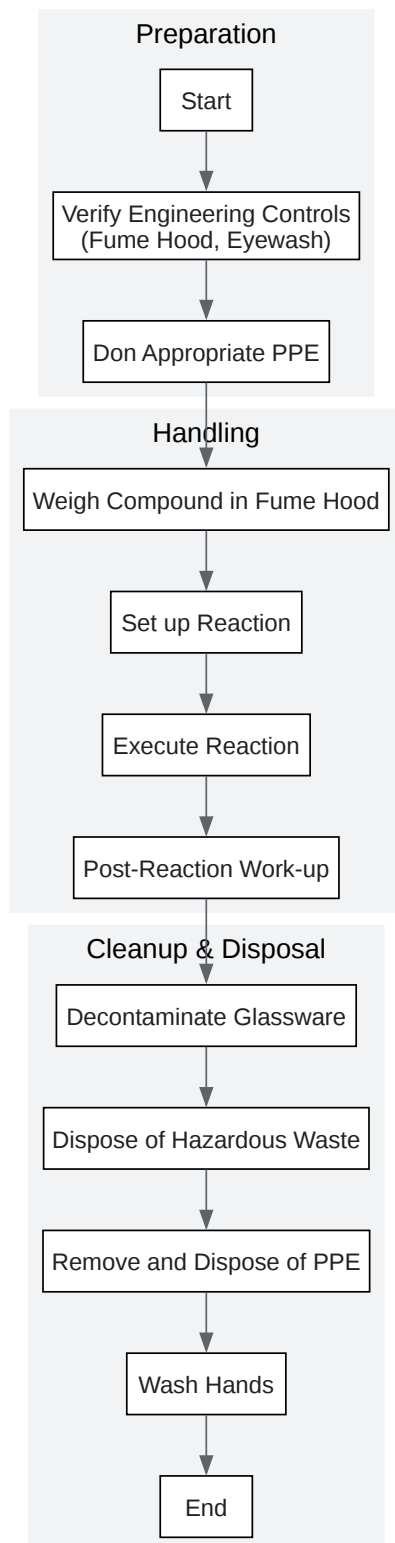
Proper storage is crucial to maintain the stability of **2-Amino-6-chloropyridine** and to prevent hazardous situations.

- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area. [\[10\]](#) Keep away from heat, sparks, open flames, and other ignition sources. [\[4\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong mineral acids. [\[4\]](#)

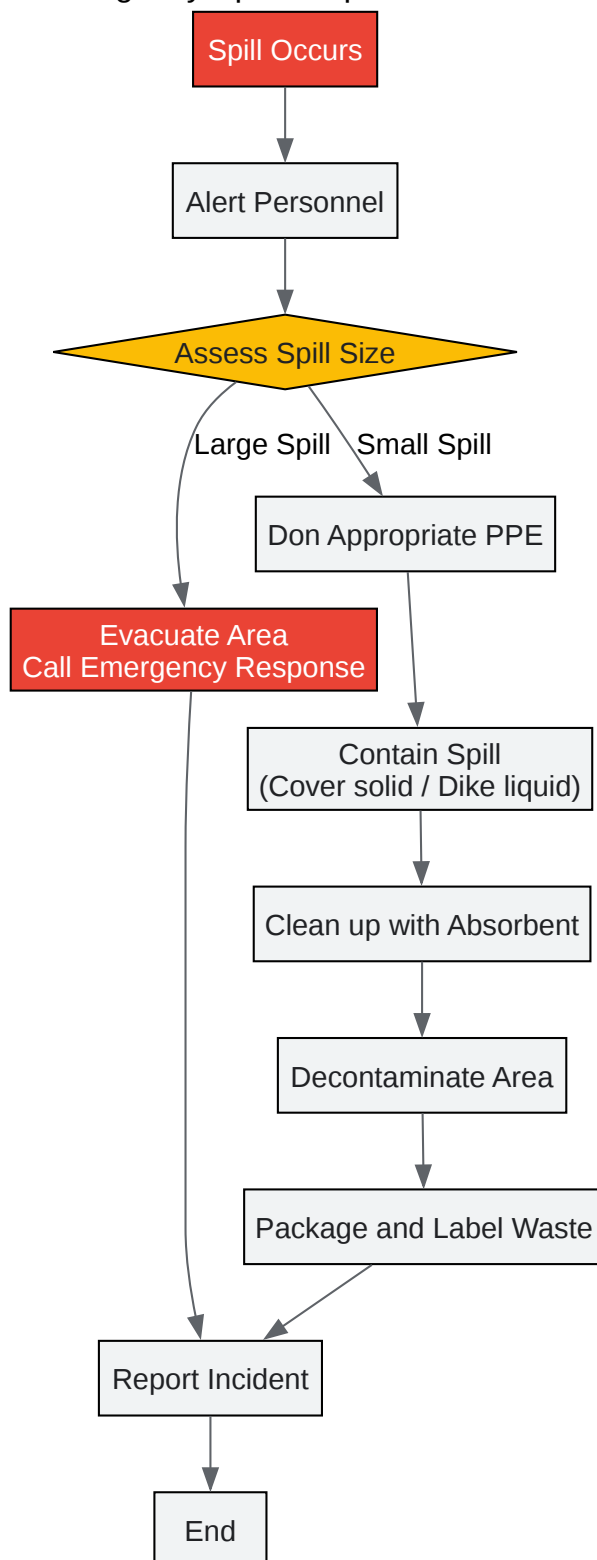
Visual Guides

The following diagrams illustrate key workflows for the safe handling and emergency management of **2-Amino-6-chloropyridine**.

Safe Handling Workflow for 2-Amino-6-chloropyridine

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **2-Amino-6-chloropyridine**.

Emergency Spill Response Workflow

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